

Comprehensive Analytical Characterization of 8-Chlorocaffeine

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Compound of Interest

Compound Name: 8-Chlorocaffeine

Cat. No.: B118225

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Abstract

This technical guide provides a comprehensive suite of analytical methodologies for the definitive characterization of **8-Chlorocaffeine** (CAS: 4921-49-7), a halogenated derivative of caffeine.^[1] Designed for researchers, analytical scientists, and professionals in drug development, this document details optimized protocols for chromatography and spectroscopy. The guide moves beyond simple procedural lists to explain the scientific rationale behind method selection and parameter optimization, ensuring robust and reproducible results. We present detailed, field-tested protocols for High-Performance Liquid Chromatography (HPLC) for purity assessment and quantification, Gas Chromatography-Mass Spectrometry (GC-MS) for identity confirmation, and a suite of spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and UV-Visible (UV-Vis) spectroscopy—for complete structural elucidation and functional group analysis.

Introduction: The Need for Rigorous Characterization

8-Chlorocaffeine, or 8-chloro-1,3,7-trimethylpurine-2,6-dione, is a synthetic derivative of the widely known methylxanthine, caffeine.^{[2][3]} The introduction of a chlorine atom at the 8-position significantly alters the molecule's electronic properties and potential biological activity, making it a compound of interest in pharmacological and biochemical research.^[4] It has been utilized in the synthesis of novel inhibitors targeting pathways like necroptosis and as an antagonist of adenosine receptors.^[3]

Given its potential applications, establishing an unambiguous analytical profile is critical for ensuring purity, identity, and quality. This guide provides the necessary framework to achieve a comprehensive characterization, integrating data from orthogonal techniques to build a self-validating analytical package.

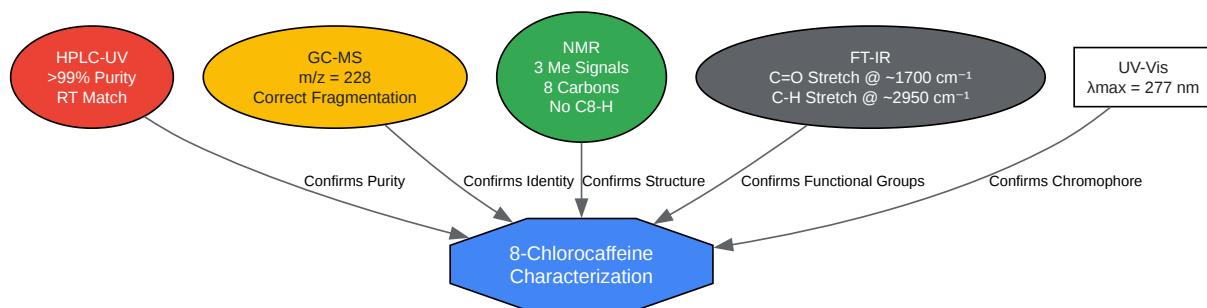
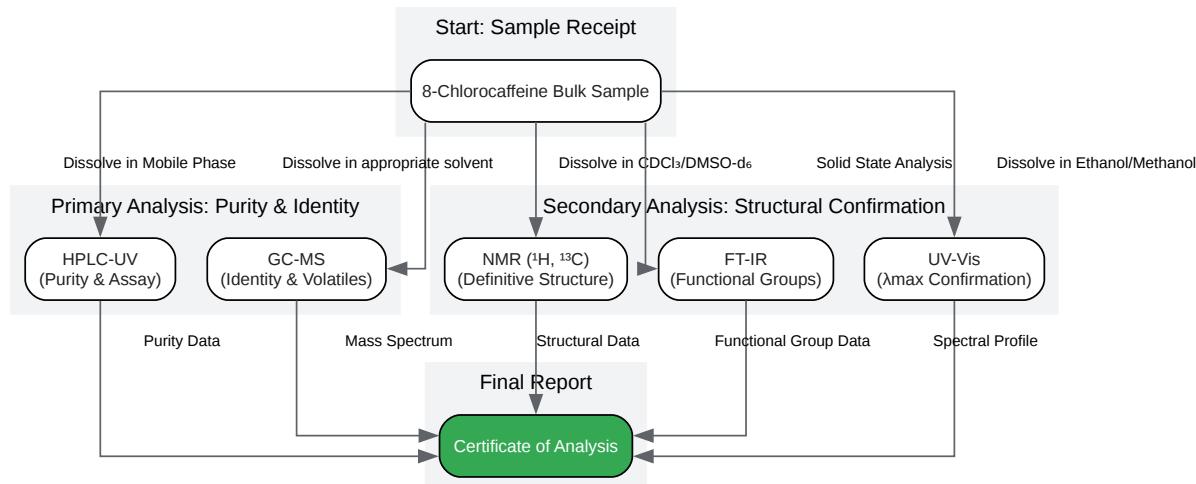
Physicochemical Properties of 8-Chlorocaffeine

A foundational understanding of the analyte's properties is essential for method development.

Property	Value	Source
IUPAC Name	8-chloro-1,3,7-trimethylpurine-2,6-dione	PubChem[2]
CAS Number	4921-49-7	Cayman Chemical[3]
Molecular Formula	C ₈ H ₉ ClN ₄ O ₂	PubChem[2]
Molecular Weight	228.63 g/mol	PubChem[2]
Appearance	White to off-white crystalline solid	CymitQuimica[4]
Solubility	Soluble in chloroform	Cayman Chemical[3]
UV λ max	277 nm	Cayman Chemical[3]

Integrated Analytical Workflow

A multi-technique approach is non-negotiable for the complete characterization of a novel or modified active pharmaceutical ingredient (API). The workflow below illustrates how chromatographic separation, mass analysis, and spectroscopic methods are synergistically employed to build a complete quality profile.



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Sources

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